

# A Comparative Guide to the Cost-Performance of Pigment Red 104 Substitutes

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## Compound of Interest

Compound Name: *C.I. Pigment Red 104*

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Introduction: Pigment Red 104 (PR104), also known as Molybdate Red or Chrome Vermilion, is an inorganic pigment composed of lead chromate molybdate sulfate.[\[1\]](#)[\[2\]](#)[\[3\]](#) For decades, it has been widely used in industrial coatings, paints, and plastics due to its bright scarlet hue, excellent opacity, and relatively low cost.[\[4\]](#)[\[5\]](#) However, the presence of lead and hexavalent chromium, both highly toxic and carcinogenic substances, has led to stringent regulatory restrictions on its use, including the EU's REACH regulations.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Consequently, researchers and industry professionals are actively seeking safer, high-performance alternatives.

This guide provides an objective comparison of the leading substitutes for Pigment Red 104, focusing on their performance characteristics, cost-effectiveness, and the experimental protocols used for their evaluation. The primary candidates are high-performance organic pigments, which offer excellent durability but differ significantly in color, opacity, and cost.

## Key Substitute Candidates:

A direct, one-to-one replacement for PR104 is challenging because no single pigment offers the same combination of high opacity, bright color, and low cost.[\[1\]](#)[\[10\]](#) The most viable alternatives are typically high-performance organic pigments, often used in combination with inorganic pigments to achieve the desired hiding power.[\[1\]](#)[\[10\]](#) The leading organic candidates include:

- Pigment Red 254 (PR254): A diketo-pyrrolo-pyrrole (DPP) pigment known for its neutral red shade, outstanding fastness properties, and high heat stability.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Pigment Red 122 (PR122): A quinacridone pigment that provides a clean, bluish-red (magenta) hue with excellent transparency and overall fastness.[14][15][16]
- Pigment Red 170 (PR170): A Naphthol AS pigment available in two forms: a more opaque, yellowish F3RK grade and a more transparent, bluish F5RK grade.[17][18][19]

## Quantitative Performance Comparison

The performance of these pigments is evaluated across several key metrics. The following tables summarize their properties based on available technical data.

Table 1: General and Fastness Properties

Property	Pigment Red 104	Pigment Red 254 (DPP)	Pigment Red 122 (Quinacridone)	Pigment Red 170 (Naphthol AS)
Hue	Bright, yellowish-red (Scarlet)[4]	Bright, neutral red[13]	Bluish-red (Magenta)[14][15]	Medium to bluish-red[18]
Opacity	High / Opaque[1][4]	Semi-transparent to Opaque[13]	Transparent[14]	Opaque (F3RK) / Transparent (F5RK)[18][19]
Lightfastness (1-8 Scale)	4-7[20]	8[11][12]	7-8[15][21]	6-7[17]
Heat Resistance (°C)	~200 °C[4]	~300 °C[11][12][13]	~280-300 °C[15]	~180-240 °C[18][22]
Migration Resistance (1-5 Scale)	Varies	5[21]	5[21]	5[18]

Lightfastness is rated on the Blue Wool Scale, where 8 is excellent. Resistance properties are rated on a 1-5 scale, where 5 is excellent.

Table 2: Chemical Resistance Properties (1-5 Scale)

Reagent	Pigment Red 104	Pigment Red 254 (DPP)	Pigment Red 122 (Quinacridone)	Pigment Red 170 (Naphthol AS)
Acid Resistance	3	5[12][23]	5[21]	5[18]
Alkali Resistance	3-4[20]	5[12][23]	5[21]	5[18]
Solvent Resistance	Good[4]	Excellent[11][23]	Excellent[16]	Good[17]

## Cost-Performance Analysis

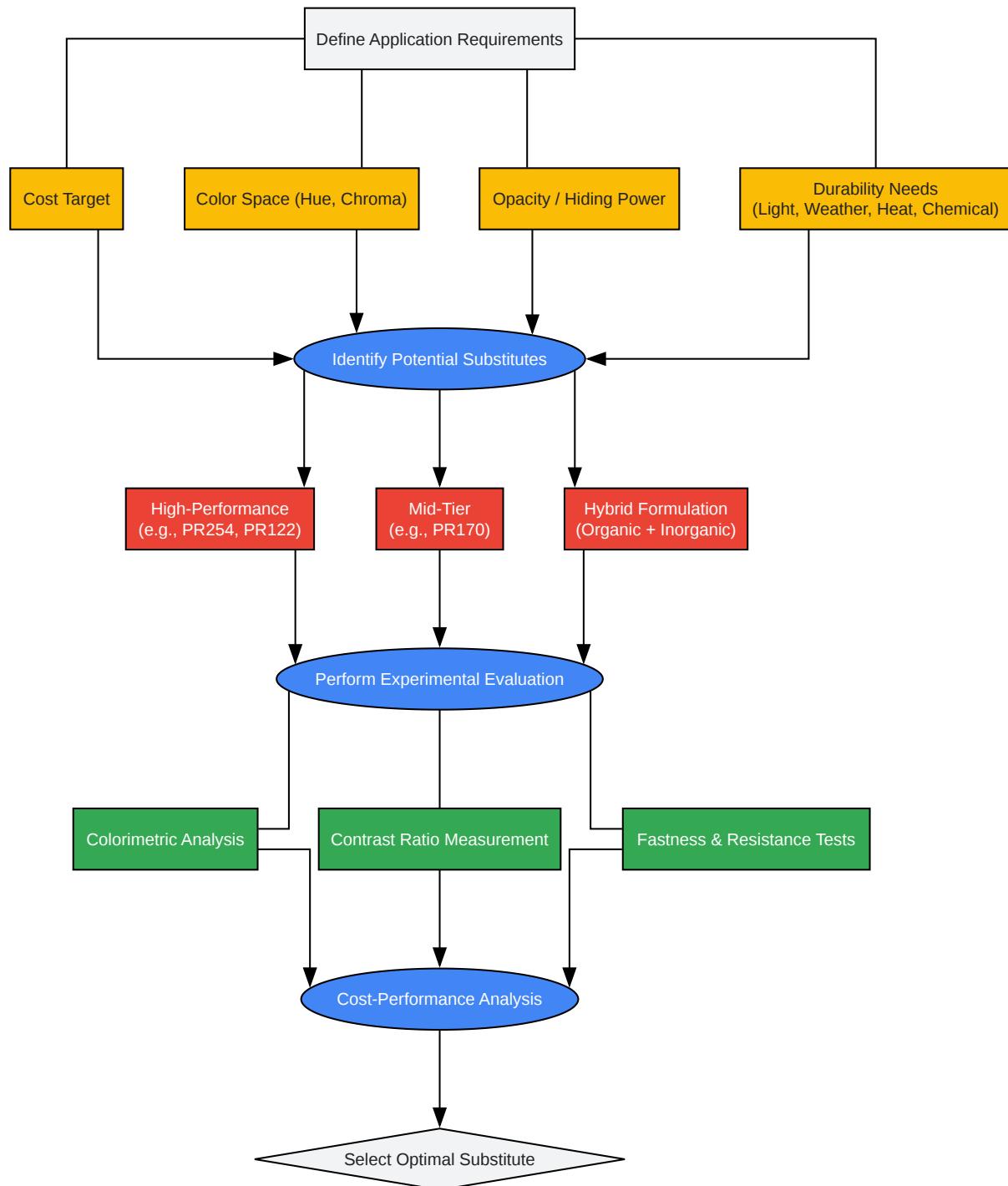
The primary challenge in replacing PR104 is balancing cost and performance.

- Pigment Red 104: Offers high opacity and a bright color at a very low cost. Its major drawbacks are severe toxicity and poor chemical resistance, particularly to alkalis.
- Pigment Red 254 & 122: These are considered high-performance pigments with outstanding lightfastness, heat stability, and chemical resistance, making them suitable for demanding applications like automotive coatings.[11][14] However, they are significantly more expensive than PR104 and are more transparent, often requiring the addition of inorganic pigments (like titanium dioxide or mixed metal oxides) to achieve adequate hiding power, which further increases formulation costs.[1][10]
- Pigment Red 170: Represents a more economical organic alternative. It provides good fastness properties, though generally lower than PR254 and PR122, particularly in heat resistance.[18] The availability of both opaque and transparent versions provides formulation flexibility.[18][19]

The most effective strategy often involves creating "hybrid" formulations. These combine the chroma and durability of high-performance organic pigments with the opacity of less hazardous inorganic pigments to mimic the cost-performance profile of PR104 without the associated toxicity.[10]

## Evaluation Workflow

The selection of a suitable substitute for Pigment Red 104 is a multi-step process that requires careful consideration of application-specific requirements. The following diagram illustrates a logical workflow for this evaluation process.

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Caption: Workflow for selecting Pigment Red 104 substitutes.

## Experimental Protocols

Objective evaluation of pigment performance relies on standardized testing methodologies.

Below are outlines of key experimental protocols.

### 1. Lightfastness and Weatherability Testing (Based on ISO 11341 / ASTM D4303)

- Objective: To assess the pigment's resistance to color fade upon exposure to simulated sunlight and environmental conditions.
- Methodology:
  - Prepare coated panels or plastic plaques containing the pigment dispersed in a specific resin system (e.g., acrylic, alkyd, PVC). A masstone (full shade) and a tint (typically a 1:10 ratio with  $\text{TiO}_2$ ) are prepared.
  - Expose the samples in a xenon-arc weather-ometer, which uses a filtered xenon lamp to simulate the full spectrum of sunlight. The chamber also controls temperature and humidity and can simulate rain cycles.
  - Place a portion of each sample under a mask to serve as an unexposed reference.
  - At specified intervals, remove the samples and measure the color change ( $\Delta E^*$ ) between the exposed and unexposed sections using a spectrophotometer.
  - Simultaneously, co-expose a set of Blue Wool Scale standards (ISO 105-B08). The lightfastness rating (1-8) is determined by comparing the color change of the sample to that of the Blue Wool standards. An "8" indicates the highest fastness.

### 2. Heat Stability Testing (Based on ISO 787-21 / ASTM D2244)

- Objective: To determine the maximum temperature a pigment can withstand in a specific polymer before significant color change occurs.
- Methodology:
  - Compound the pigment into a polymer (e.g., HDPE, PVC, ABS) at a specified concentration using a two-roll mill or extruder.

- Produce a series of test chips or plaques from the compound using an injection molding machine.
- Set the injection molder to a baseline temperature (e.g., 200°C) and produce the first sample.
- Increase the barrel temperature in increments (e.g., 20°C) and hold for a fixed residence time (e.g., 5 minutes) at each step, producing a new sample at each temperature.
- After cooling, compare the color of the samples produced at higher temperatures against the baseline sample.
- The heat stability is defined as the highest temperature at which the color change ( $\Delta E$ ) *remains below a specified threshold* (e.g.,  $\Delta E < 3$ ).

### 3. Chemical Resistance Testing (Based on ISO 2812)

- Objective: To evaluate the pigment's stability when exposed to acidic and alkaline solutions.
- Methodology:
  - Prepare fully cured paint films on panels for each pigment.
  - Place a filter paper or cotton ball soaked in the test solution (e.g., 5% Hydrochloric Acid, 5% Sodium Hydroxide) onto the surface of the paint film.
  - Cover the soaked medium with a watch glass to prevent evaporation and leave for a specified duration (e.g., 24 hours) at ambient temperature.
  - Remove the test medium and gently wash and dry the panel.
  - Visually assess the tested area for any signs of degradation, such as color change, blistering, or staining.
  - Rate the resistance on a 1-5 scale, where "5" indicates no visible change and "1" indicates severe degradation.

## Conclusion

There is no single "drop-in" substitute for Pigment Red 104 that matches its unique combination of bright color, high opacity, and low cost. The selection of an alternative requires a careful cost-performance evaluation based on the specific end-use application. High-performance organic pigments like PR254 and PR122 offer superior durability and safety but come at a higher cost and with lower opacity. Mid-tier options like PR170 provide a more cost-effective solution with good, albeit lower, performance. For many applications, the optimal solution lies in intelligent formulations that combine organic pigments for color and durability with inorganic pigments for opacity, thereby creating a balanced, safe, and effective alternative to lead-based colorants.

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